

Prudent Disposal Protocol for U-90042

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Compound of Interest

Compound Name: U-90042

Cat. No.: B1682054

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **U-90042**, a sedative and hypnotic drug used in scientific research. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance.

Chemical and Physical Properties of U-90042

A summary of the key quantitative data for **U-90042** is presented below. This information is vital for a comprehensive understanding of the compound's characteristics to inform safe handling and disposal.

Property	Value
Molecular Formula	C ₁₇ H ₁₃ ClN ₆ O
Molar Mass	352.78 g·mol ⁻¹ [1]
CAS Number	134516-99-7 [1]
Appearance	Solid (presumed)
Solubility	Information not readily available
Biological Target	GABA-A receptor agonist (α ₁ , α ₃ , α ₆ subtypes) [1]

Experimental Protocols: Proper Disposal of U-90042

Given that **U-90042** is a research compound with sedative and hypnotic properties, it should be handled as a potentially hazardous chemical waste. The following step-by-step methodology outlines the recommended disposal procedure.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **U-90042**.
- Conduct all handling and disposal preparations within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Segregation and Collection:

- Do not mix **U-90042** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Collect all solid **U-90042** waste (e.g., unused compound, contaminated consumables) in a dedicated, properly labeled hazardous waste container. The container should be made of a compatible material (e.g., high-density polyethylene).
- For solutions containing **U-90042**, use a designated liquid hazardous waste container. Avoid mixing with incompatible solvents.

3. Waste Container Labeling:

- Clearly label the hazardous waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: 11-Chloro-5-(5-cyclopropyl-1,2,4-oxadiazol-3-yl)-2,3-dihydrodiimidazo[1,2-c:1',5'-a]quinazoline
 - The CAS number: 134516-99-7
 - An accurate estimation of the concentration and total quantity of **U-90042**.
 - The accumulation start date.

- The primary hazard(s) (e.g., "Toxic," "Caution: Research Compound - Biological Effects Unknown").

4. Storage of Waste:

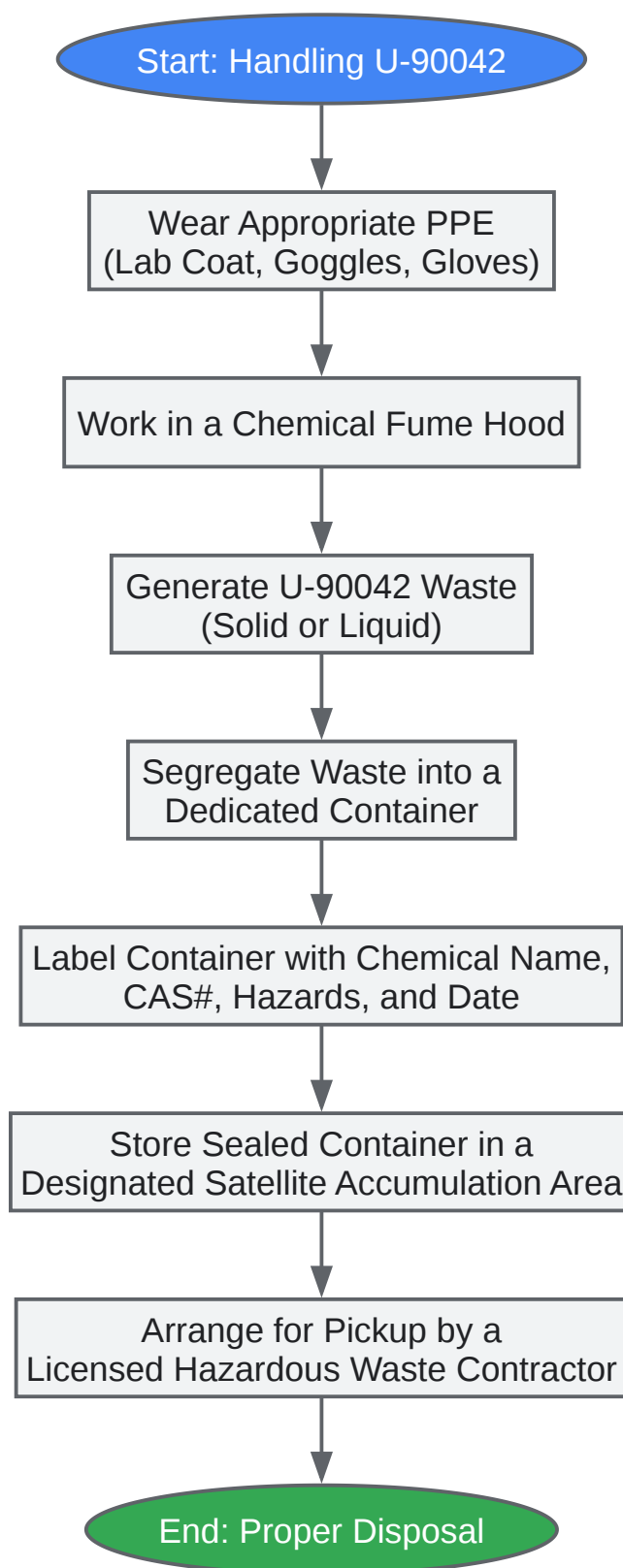
- Store the sealed hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure the storage area is away from ignition sources and incompatible chemicals.

5. Final Disposal:

- Arrange for the pickup and disposal of the **U-90042** waste through your institution's licensed hazardous waste disposal contractor.
- Provide the contractor with all necessary documentation, including a completed hazardous waste manifest.
- Never dispose of **U-90042** down the drain or in the regular trash.

U-90042 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **U-90042**, from initial handling to final disposal.



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Caption: Logical workflow for the proper disposal of **U-90042**.

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References

- 1. U-90042 - Wikipedia [en.wikipedia.org]
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